

# Essential Safety and Operational Guide for Handling 4-Chloro-2-methylanisole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2-methylanisole

Cat. No.: B1360048

[Get Quote](#)

For Immediate Use by Laboratory Personnel

This guide provides critical safety and logistical information for the handling of **4-Chloro-2-methylanisole** (CAS No. 3260-85-3), a compound recognized for its potential as a skin, eye, and respiratory irritant.<sup>[1][2]</sup> Adherence to these protocols is essential for ensuring the safety of all laboratory and research professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Chloro-2-methylanisole** is a flammable substance that poses significant health risks upon exposure.<sup>[2]</sup> The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1][2]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

## Recommended Personal Protective Equipment

A summary of the necessary PPE for handling **4-Chloro-2-methylanisole** is provided in the table below.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved.[2]
Hand Protection	Chemical-resistant gloves. Nitrile gloves are a suitable option for incidental contact (e.g., splashes).[3] For prolonged or immersive contact, consult manufacturer-specific breakthrough time data. Always inspect gloves for degradation or punctures before use.[2]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection or when working outside of a fume hood, an air-purifying respirator with an Organic Vapor (OV) cartridge is required.[2] All respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[2]
Body Protection	A laboratory coat should be worn. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron or coveralls are recommended.

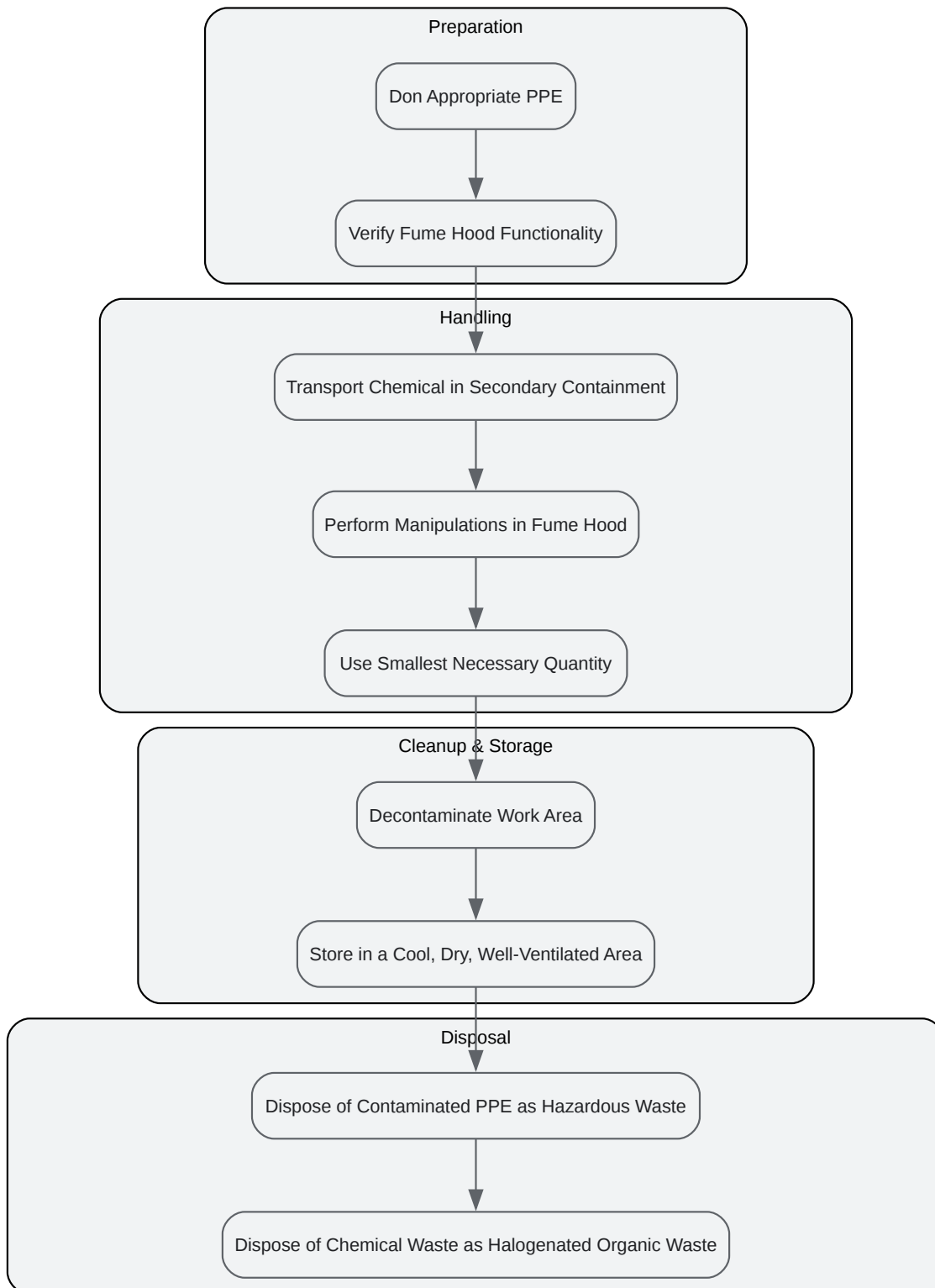
## Safe Handling and Engineering Controls

Proper handling and engineering controls are critical to minimize exposure to **4-Chloro-2-methylanisole**.

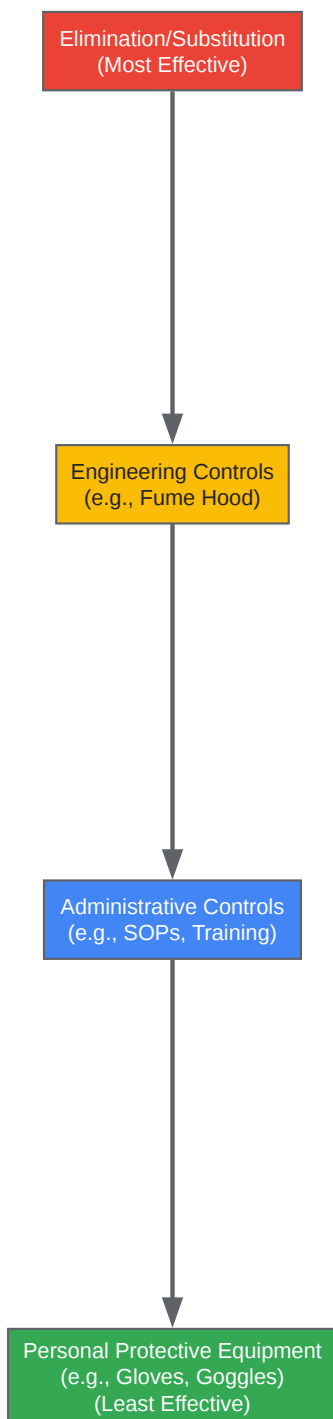
## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **4-Chloro-2-methylanisole**.

## Safe Handling Workflow for 4-Chloro-2-methylanisole



## Hierarchy of Controls for Chemical Safety

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. bucknell.edu [bucknell.edu]
- 2. capotchem.cn [capotchem.cn]
- 3. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Chloro-2-methylanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360048#personal-protective-equipment-for-handling-4-chloro-2-methylanisole]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)